

# Essential Safety and Logistics for Handling Leriglitazone Hydrochloride

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## Compound of Interest

Compound Name: *Leriglitazone Hydrochloride*

Cat. No.: *B586586*

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This document provides a comprehensive guide for the safe handling, storage, and disposal of **Leriglitazone Hydrochloride** in a research laboratory setting. The following procedures are designed to ensure the safety of all personnel and to maintain the integrity of the research being conducted.

## Quantitative Safety Data

While specific occupational exposure limits for **Leriglitazone Hydrochloride** have not been established, the following table summarizes key safety information derived from available Safety Data Sheets (SDS).

Parameter	Value	Source
GHS Classification	Not a hazardous substance or mixture	MedChemExpress SDS
Molecular Formula	C <sub>19</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>4</sub> S	MedChemExpress SDS
Molecular Weight	408.90 g/mol	MedChemExpress SDS
Appearance	Solid	MedChemExpress SDS
Storage Temperature	4°C (sealed, away from moisture)	MedChemExpress SDS
Storage in Solvent	-80°C (6 months), -20°C (1 month)	MedChemExpress SDS

## Operational Plan: Step-by-Step Guidance

### Receiving and Unpacking

- 1.1. Inspection: Upon receipt, visually inspect the shipping container for any signs of damage or leakage. If the container is compromised, do not open it and follow the laboratory's emergency spill protocol.
- 1.2. Personal Protective Equipment (PPE): Before handling the package, at a minimum, wear standard laboratory PPE: a lab coat, safety glasses, and nitrile gloves.
- 1.3. Verification: Open the package in a designated receiving area, preferably within a chemical fume hood if the physical form is a powder. Verify that the received chemical matches the order and that the container is properly labeled and sealed.
- 1.4. Documentation: Record the date of receipt, lot number, and quantity in the laboratory's chemical inventory system.

### Storage

- \*\*2.1. \*\* General Storage: Store **Leriglitazone Hydrochloride** in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[\[1\]](#)
- 2.2. Temperature: For long-term storage of the solid material, maintain a temperature of 4°C in a sealed container, protected from moisture.[\[1\]](#)
- 2.3. Solution Storage: If prepared in a solvent, store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month in tightly sealed containers.[\[1\]](#)
- 2.4. Incompatible Materials: Store separately from strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)
- 2.5. Labeling: Ensure all primary and secondary containers are clearly labeled with the chemical name, concentration (if in solution), date of preparation, and any relevant hazard warnings.

### Handling and Use

- 3.1. Engineering Controls: All handling of powdered **Leriglitazone Hydrochloride** should be conducted in a certified chemical fume hood to avoid inhalation of dust.<sup>[1]</sup> Ensure an eyewash station and safety shower are readily accessible.<sup>[1]</sup>
- 3.2. Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile).
  - Body Protection: Wear a fully buttoned lab coat.
  - Respiratory Protection: If working outside of a fume hood is unavoidable and there is a risk of aerosol formation, use a NIOSH-approved respirator.
- 3.3. Weighing and Aliquoting:
  - Perform all weighing and aliquoting of the solid compound within a chemical fume hood or a ventilated balance enclosure.
  - Use appropriate tools (e.g., spatulas, weighing paper) to minimize the generation of dust.
- 3.4. Solution Preparation:
  - When dissolving the compound, add the solvent to the solid slowly to prevent splashing.
  - Ensure the chosen solvent is compatible with the experimental protocol and safety guidelines.
- 3.5. General Hygiene:
  - Avoid contact with skin and eyes.<sup>[1]</sup>
  - Do not eat, drink, or smoke in the laboratory.
  - Wash hands thoroughly after handling the chemical, even if gloves were worn.

## Disposal Plan

Since **Leriglitzazone Hydrochloride** is not classified as a hazardous substance, it should be disposed of as non-hazardous pharmaceutical waste. However, always adhere to local, state, and federal regulations, as well as institutional guidelines.

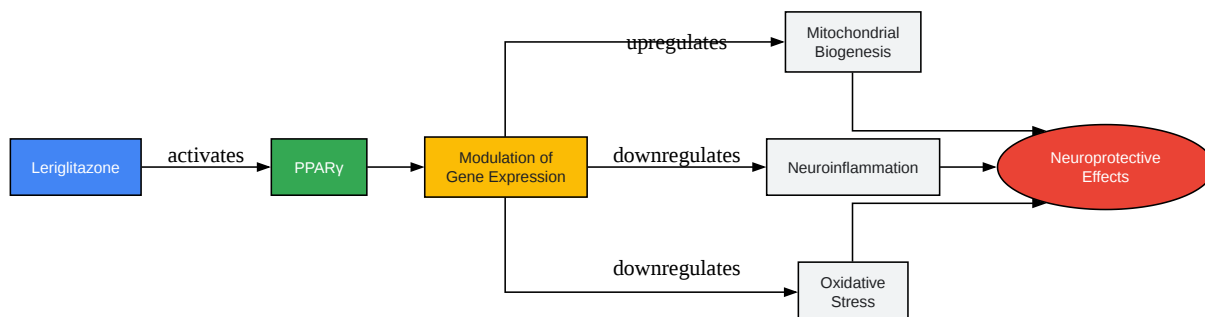
- 1. Unused Solid Material:
  - Collect in a clearly labeled, sealed container designated for non-hazardous chemical waste.
  - Do not mix with other waste streams.
- 2. Contaminated Labware (e.g., pipette tips, tubes):
  - Dispose of in the designated non-hazardous solid waste stream.
- 3. Aqueous Solutions:
  - Small quantities of dilute aqueous solutions may be permissible for drain disposal with copious amounts of water, depending on institutional policy. Always check with your institution's Environmental Health and Safety (EHS) office before disposing of any chemical down the drain.
- 4. Organic Solvent Solutions:
  - Collect in a designated, properly labeled hazardous waste container for organic solvents. Do not dispose of organic solvents down the drain.
- 5. Waste Pickup:
  - Arrange for waste to be collected by the institution's EHS or a licensed chemical waste disposal company.

## Experimental Protocols and Visualizations

### Signaling Pathway of Leriglitzazone

Leriglitzazone is a selective peroxisome proliferator-activated receptor-gamma (PPAR $\gamma$ ) agonist. Its mechanism of action involves the modulation of gene expression related to mitochondrial

biogenesis, neuroinflammation, and oxidative stress.

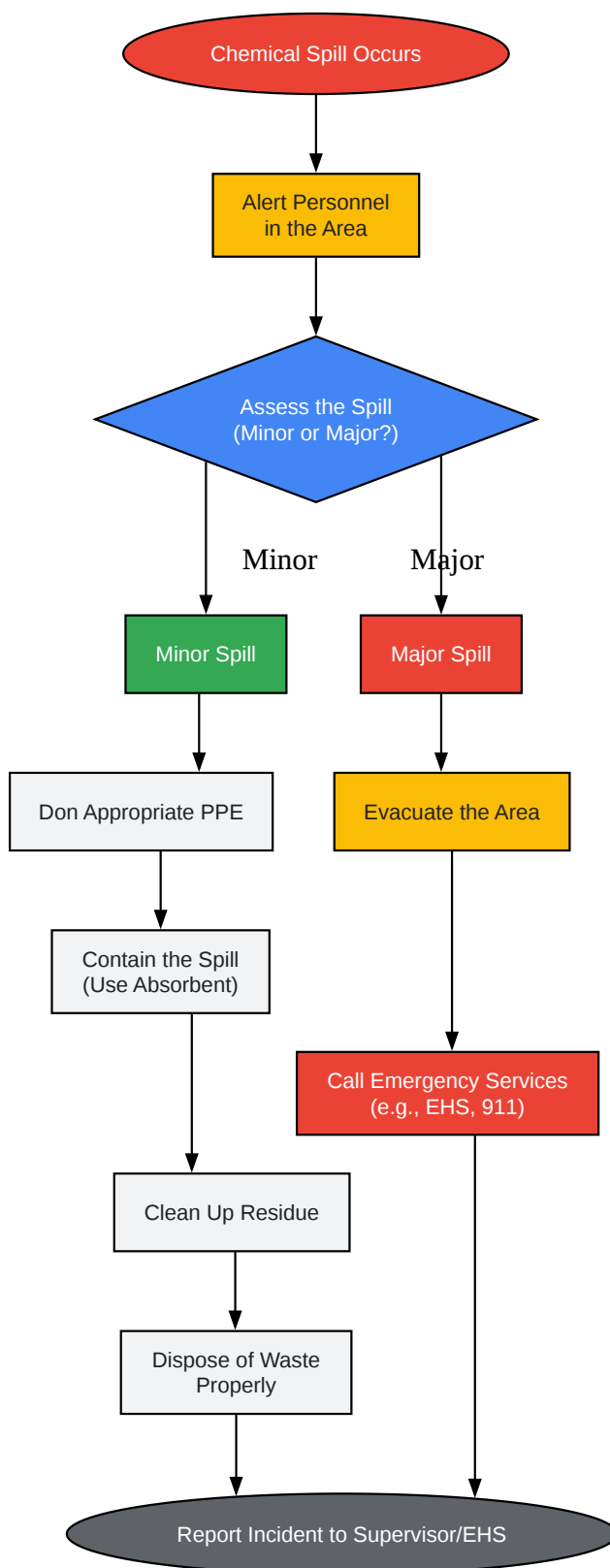


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Caption: Mechanism of action of Leriglitazone as a PPAR $\gamma$  agonist.

## Experimental Workflow: Chemical Spill Response

The following diagram outlines the immediate steps to be taken in the event of a chemical spill.



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Caption: Workflow for responding to a chemical spill in the laboratory.

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## References

- 1. Safety First: Best Practices for Handling Research Chemicals - Omega Chemicals [omegachems.site]
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